

Spectroscopic Data for 4-Aminoadamantane-1-Carboxylic Acid: A Predictive Technical Guide

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Compound of Interest

Compound Name: 4-Aminoadamantane-1-carboxylic acid

CAS No.: 1057343-95-9

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Introduction

4-Aminoadamantane-1-carboxylic acid is a fascinating molecule that marries the rigid, three-dimensional cage structure of adamantane with the key functional groups of an amino acid. This unique architecture makes it a valuable building block in medicinal chemistry and materials science, where the adamantane scaffold can impart desirable properties such as lipophilicity, metabolic stability, and conformational rigidity. A thorough understanding of its spectroscopic properties is paramount for researchers in synthesis, characterization, and application of this compound.

This technical guide provides a detailed predictive analysis of the spectroscopic data for **4-aminoadamantane-1-carboxylic acid**. As experimental spectra for this specific molecule are not widely available in public databases, this document leverages established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), supported by data from analogous compounds such as adamantane and 1-adamantanecarboxylic acid. The aim is to equip researchers, scientists, and drug development

professionals with a robust framework for the identification and characterization of this and similar adamantane derivatives.

Molecular Structure and Its Spectroscopic Implications

The structure of **4-aminoadamantane-1-carboxylic acid** presents a unique set of spectroscopic challenges and features. The adamantane cage is a highly symmetrical scaffold, but the presence of two different substituents at the bridgehead (C1) and a secondary carbon (C4) position breaks this symmetry, leading to a more complex set of signals than observed for unsubstituted adamantane.

Figure 1: Predicted molecular structure of **4-aminoadamantane-1-carboxylic acid**.

Predicted ^1H NMR Spectroscopy

The ^1H NMR spectrum of **4-aminoadamantane-1-carboxylic acid** is expected to be complex due to the rigidity of the adamantane cage and the resulting diastereotopic relationships between protons. The chemical shifts will be influenced by the electron-withdrawing carboxylic acid group and the electron-donating amino group.

Experimental Protocol for ^1H NMR Spectroscopy:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-aminoadamantane-1-carboxylic acid** in a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O with acidification/basification to aid solubility). Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- **Instrument Parameters:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Typical parameters include a 30-degree pulse width, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID).

Predicted ^1H NMR Data:

Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
~12.0	Broad Singlet	1H	-COOH	The acidic proton of the carboxylic acid is expected to appear as a broad singlet at a downfield chemical shift, which will be exchangeable with D ₂ O. ^[1]
~3.0 - 3.5	Broad Singlet	2H	-NH ₂	The amino protons are also expected to be a broad singlet and exchangeable with D ₂ O. The exact chemical shift can vary depending on solvent and concentration.
~2.5	Multiplet	1H	CH-NH ₂ (H4)	The proton at the carbon bearing the amino group will be deshielded compared to unsubstituted adamantane.
~1.7 - 2.2	Multiplets	12H	Adamantane cage CH and CH ₂	The remaining protons of the adamantane

cage will appear as a series of complex, overlapping multiplets. The protons closer to the electron-withdrawing carboxylic acid group will be shifted slightly downfield compared to those closer to the amino group. The rigid structure prevents free rotation, leading to distinct signals for axial and equatorial protons.[2]

Predicted ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide valuable information about the carbon skeleton. Due to the loss of symmetry, more than the two signals seen for unsubstituted adamantane are expected.

Experimental Protocol for ^{13}C NMR Spectroscopy:

- **Sample Preparation:** Prepare a more concentrated sample (20-50 mg) in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- **Instrument Parameters:** Acquire the spectrum on a 100 MHz or higher field NMR spectrometer.

- **Data Acquisition:** A standard proton-decoupled pulse sequence is used to obtain a spectrum with singlets for each carbon. A sufficient number of scans and a longer relaxation delay may be needed for quaternary carbons.
- **Data Processing:** Similar to ^1H NMR, the FID is processed by Fourier transformation, phasing, and baseline correction.

Predicted ^{13}C NMR Data:

Predicted Chemical Shift (ppm)	Assignment	Rationale
~178	-COOH	The carbonyl carbon of the carboxylic acid is expected to be significantly downfield.[3]
~50	C-NH ₂ (C4)	The carbon attached to the nitrogen atom will be shifted downfield due to the electronegativity of nitrogen.
~40	C-COOH (C1)	The quaternary carbon attached to the carboxylic acid will be deshielded.
~28 - 38	Adamantane cage CH and CH ₂	The remaining carbons of the adamantane cage will appear in the aliphatic region. The chemical shifts will be influenced by their proximity to the substituents. Carbons beta to the substituents will be shifted downfield, while gamma carbons may experience a slight shielding effect.[2][4]

Predicted Infrared (IR) Spectroscopy

The IR spectrum will clearly show the presence of the carboxylic acid and amino functional groups.

Experimental Protocol for IR Spectroscopy:

- **Sample Preparation:** The spectrum can be acquired using a KBr pellet or as a mull (e.g., Nujol). For the KBr method, a small amount of the solid sample is finely ground with dry KBr and pressed into a transparent disk.
- **Instrument:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** A background spectrum of the empty sample compartment (or the KBr pellet matrix) is first recorded. Then, the sample spectrum is acquired. The final spectrum is the ratio of the sample spectrum to the background spectrum.

Predicted IR Data:

Predicted Wavenumber (cm ⁻¹)	Vibration	Description
3300 - 2500	O-H stretch (carboxylic acid)	A very broad and strong absorption band, characteristic of the hydrogen-bonded hydroxyl group of a carboxylic acid.[5]
3400 - 3200	N-H stretch (primary amine)	One or two sharp to medium bands are expected for the symmetric and asymmetric stretching of the N-H bonds.
~2950 - 2850	C-H stretch (alkane)	Strong, sharp absorptions from the C-H bonds of the adamantane cage.[2]
~1700	C=O stretch (carboxylic acid)	A very strong and sharp absorption band for the carbonyl group. Its position can be slightly influenced by hydrogen bonding.[5]
~1600	N-H bend (primary amine)	A medium intensity band.
~1450	C-H bend (alkane)	Bending vibrations of the CH ₂ groups in the adamantane cage.[2]
~1250	C-O stretch (carboxylic acid)	A medium to strong absorption.
~1100	C-N stretch (amine)	A weak to medium absorption.

Predicted Mass Spectrometry (MS)

Mass spectrometry will provide information about the molecular weight and fragmentation pattern of the molecule.

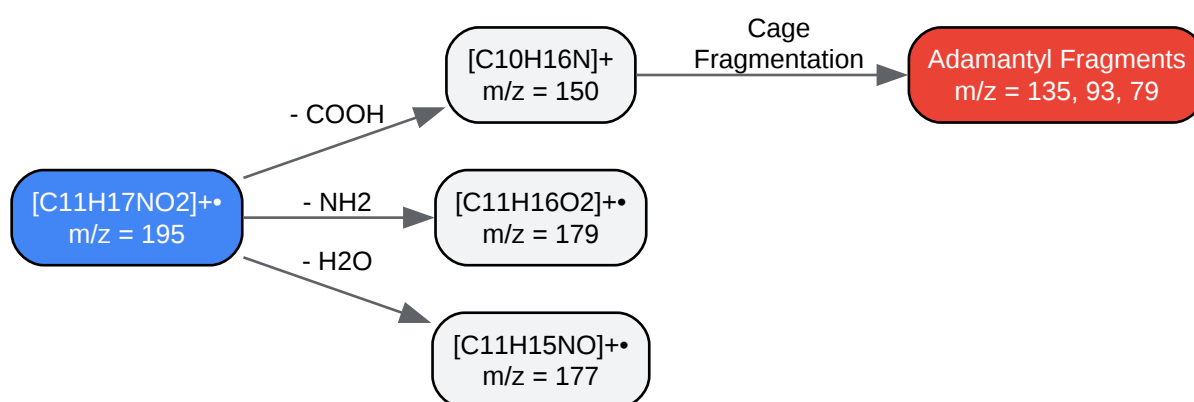
Experimental Protocol for Mass Spectrometry:

- **Ionization:** Electrospray ionization (ESI) is a suitable technique for this polar, non-volatile molecule. Electron ionization (EI) could also be used, but may lead to more extensive fragmentation.
- **Mass Analyzer:** A quadrupole, time-of-flight (TOF), or ion trap mass analyzer can be used.
- **Data Acquisition:** The mass spectrum is recorded over a suitable mass-to-charge (m/z) range.

Predicted Mass Spectrometry Data:

The molecular weight of **4-aminoadamantane-1-carboxylic acid** ($C_{11}H_{17}NO_2$) is 195.26 g/mol.

- **Molecular Ion (M^+):** A peak at $m/z = 195$ is expected, especially with a soft ionization technique like ESI.
- **$[M+H]^+$:** In positive ion mode ESI, a prominent peak at $m/z = 196$ would correspond to the protonated molecule.
- **Key Fragmentation Pathways:**
 - **Loss of H_2O :** A peak at $m/z = 177$.
 - **Loss of $COOH$:** A peak at $m/z = 150$, corresponding to the 4-aminoadamantyl cation.
 - **Loss of NH_2 :** A peak at $m/z = 179$.
 - **Loss of CO_2 :** A peak at $m/z = 151$.
 - **Fragmentation of the adamantane cage** can lead to characteristic ions at $m/z = 135$, 93, and 79, although the presence of the functional groups will influence the relative abundances of these fragments compared to unsubstituted adamantane.[\[2\]](#)[\[6\]](#)



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Figure 2: Predicted key fragmentation pathways for **4-aminoadamantane-1-carboxylic acid** in mass spectrometry.

Conclusion

This technical guide provides a comprehensive, albeit predictive, overview of the key spectroscopic features of **4-aminoadamantane-1-carboxylic acid**. The interpretations are grounded in the fundamental principles of spectroscopic analysis and supported by data from structurally related molecules. Researchers working with this compound can use this guide as a reference for confirming its identity and purity. It is important to emphasize that experimental verification of these predictions is crucial for definitive structural elucidation. The provided experimental protocols offer a starting point for acquiring high-quality spectroscopic data for this and other novel adamantane derivatives.

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